

Personal protective equipment for handling 1,3-Dimethyl-1-cyclohexene

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Compound of Interest

Compound Name: 1,3-Dimethyl-1-cyclohexene

Cat. No.: B8734636

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Essential Safety and Handling Guide for 1,3-Dimethyl-1-cyclohexene

Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial safety and logistical information for the handling and disposal of **1,3-Dimethyl-1-cyclohexene**. The following procedures are based on the known properties of this chemical and safety data for closely related flammable cycloalkenes in the absence of a specific Safety Data Sheet (SDS) for **1,3-Dimethyl-1-cyclohexene**.

I. Personal Protective Equipment (PPE)

When handling **1,3-Dimethyl-1-cyclohexene**, a comprehensive PPE strategy is essential to minimize exposure and ensure personal safety. The following table summarizes the required PPE.

Body Part	Personal Protective Equipment	Specifications and Rationale
Eyes/Face	Safety Goggles with side shields or a Face Shield	Essential to protect against splashes and vapors. Standard safety glasses are not sufficient.
Skin/Body	Flame-retardant lab coat and chemical-resistant apron	Provides a barrier against skin contact and protects from potential fire hazards due to the flammable nature of the compound.
Chemical-resistant gloves (Nitrile or Neoprene recommended)	Protects hands from direct contact. Gloves should be inspected before use and changed frequently, especially if contaminated.	
Respiratory	Use in a well-ventilated area or with a certified fume hood. If ventilation is inadequate, a NIOSH/MSHA-approved respirator with organic vapor cartridges is necessary.	Prevents inhalation of potentially harmful vapors.
Footwear	Closed-toe, chemical-resistant shoes	Protects feet from spills.

II. Quantitative Safety Data

The following table summarizes key quantitative safety and physical property data for **1,3-Dimethyl-1-cyclohexene** and its close isomers. This data is critical for safe handling and storage.

Property	1,3-Dimethyl-1-cyclohexene	1,3-Dimethylcyclohexane (mixture of cis and trans)	1,1-Dimethylcyclohexane
CAS Number	2808-76-6[1][2]	591-21-9[3]	590-66-9
Molecular Formula	C ₈ H ₁₄ [1][2]	C ₈ H ₁₆	C ₈ H ₁₆
Molecular Weight	110.2 g/mol [1][2]	112.21 g/mol	112.21 g/mol
Boiling Point	127.05 °C[1]	122 °C / 251.6 °F[3]	118 - 120 °C
Density	0.7991 g/cm ³ [1]	0.770 g/cm ³ [3]	0.777 g/cm ³
Flash Point	Not available	6 °C / 42.8 °F[3]	Not available
Refractive Index	1.4471[1]	Not available	Not available

III. Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is paramount when working with **1,3-Dimethyl-1-cyclohexene**.

1. Preparation:

- Ensure a certified chemical fume hood is operational.
- Assemble all necessary PPE as detailed in the table above.
- Have a chemical spill kit readily accessible.
- Prepare a designated and properly labeled waste container.

2. Handling and Use:

- Conduct all work within a chemical fume hood to minimize inhalation exposure.

- Ground and bond all containers and receiving equipment to prevent static discharge, which can be an ignition source.[3]
- Use only non-sparking tools and explosion-proof equipment.[3]
- Keep the container tightly closed when not in use to prevent the release of flammable vapors.[3]
- Avoid contact with skin and eyes. In case of contact, follow the first aid measures outlined below.
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking in the handling area.[3]

3. First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3][4]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water and soap for at least 15 minutes. Seek medical attention if irritation persists. [3][4]
- In Case of Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

IV. Disposal Plan

Proper disposal of **1,3-Dimethyl-1-cyclohexene** and its containers is crucial to prevent environmental contamination and ensure safety.

1. Waste Chemical Disposal:

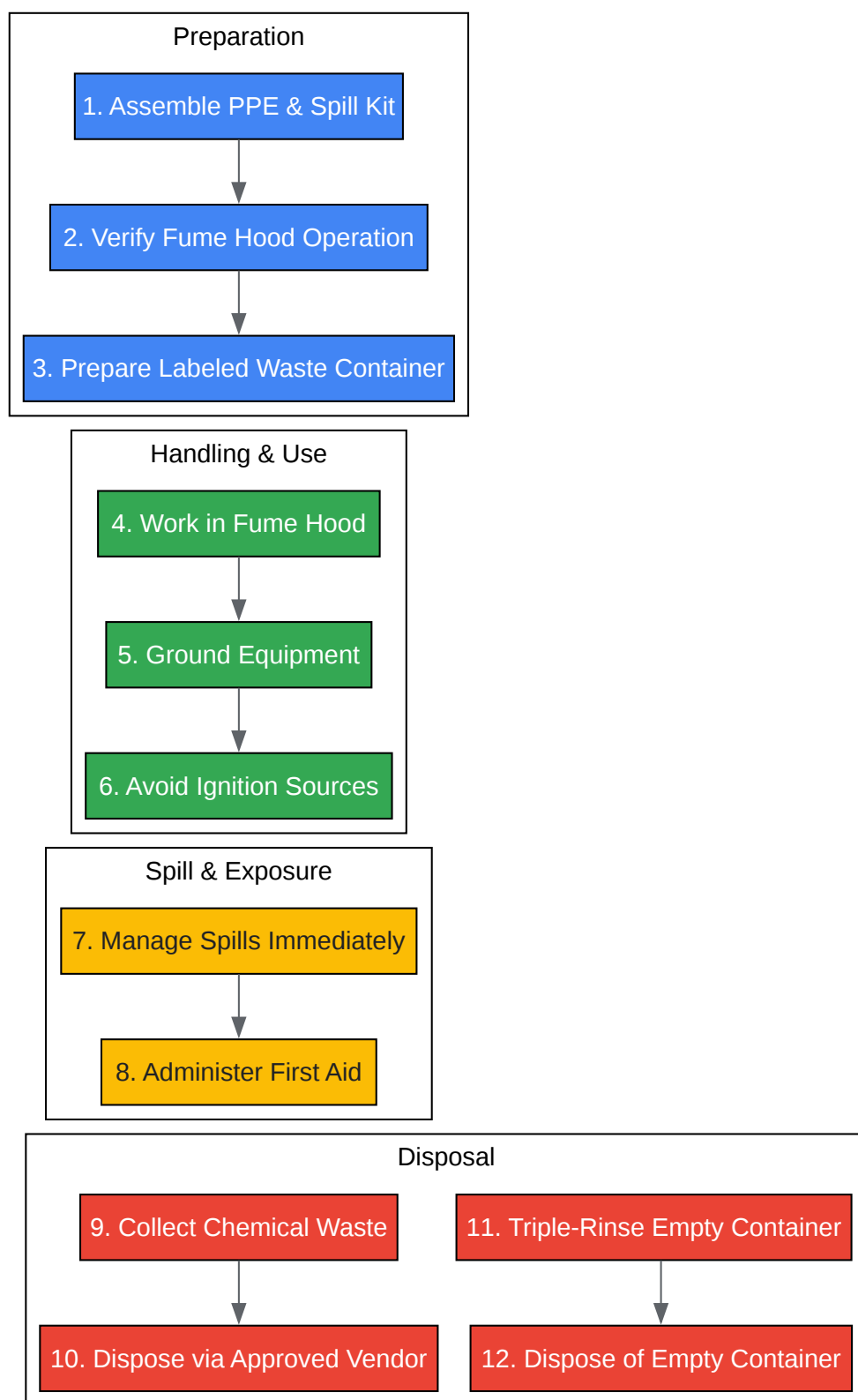
- Collect all waste containing **1,3-Dimethyl-1-cyclohexene** in a dedicated, properly labeled, and sealed container.
- The container should be compatible with the chemical and clearly marked as "Hazardous Waste" with the full chemical name.^[5]
- Store the waste container in a cool, dry, and well-ventilated area, away from ignition sources.
- Dispose of the chemical waste through an approved hazardous waste disposal company, following all local, state, and federal regulations.^[3] Do not pour down the drain.^[5]

2. Empty Container Disposal:

- Empty containers may still contain hazardous residue and vapors.
- Triple-rinse the container with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.^[6]
- After triple-rinsing, the container should be air-dried in a well-ventilated area.
- Deface the original label and mark the container as "EMPTY".^[6]
- Dispose of the clean, empty container in accordance with institutional and local regulations. Glass containers may be disposed of in a broken glass receptacle.^[6]

V. Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **1,3-Dimethyl-1-cyclohexene**.



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Caption: Workflow for the safe handling and disposal of **1,3-Dimethyl-1-cyclohexene**.

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